

Application Notes and Protocols for Solubilizing GSK046 in DMSO

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Compound of Interest

Compound Name: GSK046

Cat. No.: B10822127

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These application notes provide detailed protocols for the solubilization of **GSK046**, a selective inhibitor of the second bromodomain (BD2) of the BET protein family, in dimethyl sulfoxide (DMSO) for the preparation of stock solutions. Adherence to these guidelines is crucial for ensuring the compound's stability and activity in downstream applications.

Quantitative Data Summary

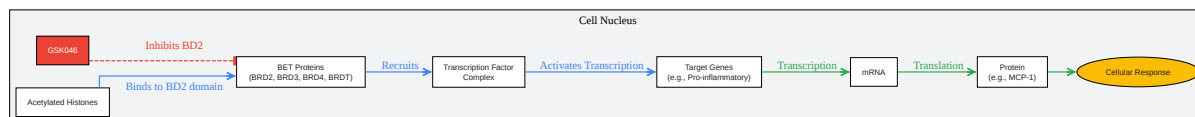
For ease of reference and comparison, the following table summarizes the key quantitative data for **GSK046**.

Parameter	Value	Source(s)
Molecular Weight	414.47 g/mol	[1]
Solubility in DMSO	Up to 83.33 mg/mL (201.05 mM)	[1][2]
Recommended up to 100 mM		
Stated as soluble up to 10 mM		
Recommended Stock Concentration	10 mM	
Storage of Powder	3 years at -20°C	[1][2]
2 years at 4°C	[2]	
Storage of DMSO Stock Solution	1 year at -80°C	[1]
6 months at -80°C	[2]	
1 month at -20°C	[1][2]	

Note: The solubility of **GSK046** in DMSO can be affected by the purity of the DMSO. It is highly recommended to use fresh, anhydrous, high-purity DMSO for the preparation of stock solutions.[1][2] The use of hygroscopic (moisture-absorbing) DMSO can significantly decrease the solubility of the compound.[1][2]

Mechanism of Action: BET Bromodomain Inhibition

GSK046 is a selective inhibitor of the second bromodomain (BD2) of the Bromodomain and Extra-Terminal (BET) family of proteins, which includes BRD2, BRD3, BRD4, and BRDT.[1][2][3] These proteins are epigenetic "readers" that recognize and bind to acetylated lysine residues on histone tails.[4] This interaction is a key mechanism in the regulation of gene transcription.[4][5] By selectively binding to the BD2 domain, **GSK046** disrupts the interaction between BET proteins and acetylated histones, leading to the modulation of downstream gene expression.[1] This targeted inhibition has been shown to have immunomodulatory effects, including the suppression of pro-inflammatory cytokine production, such as Monocyte Chemoattractant Protein-1 (MCP-1).[1]



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Caption: **GSK046** inhibits the BD2 domain of BET proteins.

Experimental Protocol: Preparation of a 10 mM **GSK046** Stock Solution in DMSO

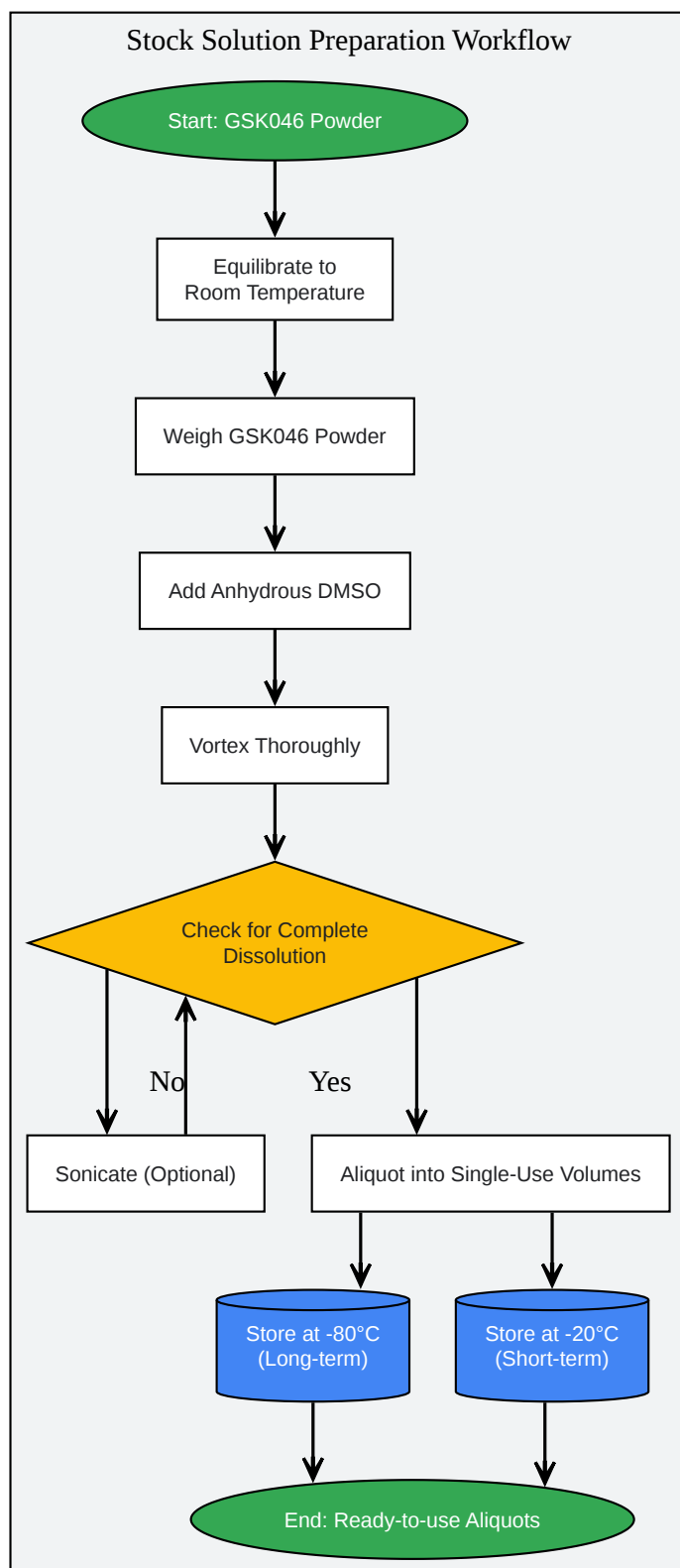
This protocol details the steps for preparing a 10 mM stock solution of **GSK046** in DMSO.

Materials:

- **GSK046** powder
- Anhydrous, high-purity Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes or amber glass vials
- Vortex mixer
- Sonicator (optional, but recommended)[2][3]
- Calibrated analytical balance
- Pipettes and sterile, filtered pipette tips

Procedure:

- **Pre-weighing Preparation:** Allow the **GSK046** powder vial to equilibrate to room temperature before opening to prevent condensation of moisture.
- **Weighing **GSK046**:** Accurately weigh the desired amount of **GSK046** powder using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.145 mg of **GSK046** (Molecular Weight = 414.47 g/mol).
- **Solvent Addition:** Add the calculated volume of fresh, anhydrous DMSO to the vial containing the **GSK046** powder. For the example above, add 1 mL of DMSO.
- **Dissolution:**
 - Cap the vial tightly and vortex thoroughly for 1-2 minutes to facilitate dissolution.
 - If the compound does not fully dissolve, sonicate the solution for 5-10 minutes.[\[2\]](#)[\[3\]](#)
Visually inspect the solution to ensure there are no visible particles.
- **Aliquoting:** To avoid repeated freeze-thaw cycles, which can degrade the compound, aliquot the stock solution into smaller, single-use volumes in microcentrifuge tubes or amber glass vials.[\[1\]](#)[\[2\]](#)
- **Storage:**
 - For long-term storage (up to 1 year), store the aliquots at -80°C.[\[1\]](#)
 - For short-term storage (up to 1 month), aliquots can be stored at -20°C.[\[1\]](#)[\[2\]](#)
 - It is recommended to test the activity of DMSO stock solutions that are older than 3-6 months before use.



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Caption: Workflow for preparing **GSK046** stock solutions.

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